

Safeguarding Your Research: A Comprehensive Guide to Handling IR-820

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Compound of Interest

Compound Name: IR-820

Cat. No.: B15555265

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FOR IMMEDIATE REFERENCE: PERSONAL PROTECTIVE EQUIPMENT (PPE)

Operation	Required Personal Protective Equipment (PPE)
Handling Solid IR-820 Powder	NIOSH-approved N95 dust mask, chemical safety goggles, nitrile gloves.
Preparing IR-820 Solutions	Chemical safety goggles, nitrile gloves, lab coat.
Handling IR-820 Solutions	Chemical safety goggles, nitrile gloves, lab coat.
Disposing of IR-820 Waste	Chemical safety goggles, nitrile gloves, lab coat.

This guide provides essential safety and logistical information for researchers, scientists, and drug development professionals working with the near-infrared fluorescent dye **IR-820**. Adherence to these procedures is critical for ensuring laboratory safety and maintaining the integrity of your experimental outcomes.

Operational Plans: From Receipt to Disposal

A systematic approach to the lifecycle of **IR-820** in the laboratory minimizes risks and ensures proper handling at every stage.

Receiving and Storage

- **Inspection:** Upon receipt, visually inspect the container for any signs of damage or leakage.
- **Verification:** Confirm that the product and quantity match the order specifications.
- **Storage of Solid:** Store the container of solid **IR-820** in a cool, dry, and dark place. Recommended storage temperatures are between 0-4°C for short-term storage (days to weeks) and -20°C for long-term storage (months to years).^[1]
- **Storage of Solutions:** Once in solution, store aliquots in sealed containers, protected from light, at -20°C for up to one month or -80°C for up to six months to prevent degradation.^[1]

Handling and Experimental Use

The primary hazards associated with **IR-820** are inhalation of the powder and contact with skin and eyes. Therefore, appropriate personal protective equipment is mandatory.

Standard Operating Procedure for Solution Preparation:

- **Area Preparation:** Conduct all weighing and initial solution preparation in a chemical fume hood to minimize inhalation risk.
- **Personal Protective Equipment:** At a minimum, wear a NIOSH-approved N95 dust mask, chemical safety goggles, and nitrile gloves when handling the solid powder.^[2]
- **Weighing:** Carefully weigh the desired amount of **IR-820** powder.
- **Dissolving:** Add the appropriate solvent. **IR-820** is commonly dissolved in dimethyl sulfoxide (DMSO) or phosphate-buffered saline (PBS). For in-vivo studies, it is often freshly mixed with PBS to a desired concentration.^[1]
- **Labeling:** Clearly label the container with the chemical name, concentration, solvent, and date of preparation.

- **Handling Solutions:** When working with **IR-820** solutions, continue to wear chemical safety goggles and nitrile gloves. A lab coat is also recommended to protect from splashes.

Disposal Plan: Managing IR-820 Waste

Proper disposal of chemical waste is crucial for environmental protection and laboratory safety. All **IR-820** waste should be treated as hazardous chemical waste.

Waste Segregation and Collection:

- **Solid Waste:** Collect any solid **IR-820** waste, including empty containers and contaminated consumables (e.g., weigh boats, pipette tips), in a designated, sealed, and clearly labeled hazardous waste container.
- **Liquid Waste:** Collect all unused or waste solutions of **IR-820** in a separate, sealed, and clearly labeled hazardous liquid waste container.
 - Do not mix **IR-820** waste with other chemical waste streams unless compatibility has been confirmed.
 - Never dispose of **IR-820** solutions down the drain.

Disposal Procedure:

- **Labeling:** Ensure all waste containers are accurately labeled with "Hazardous Waste," the full chemical name "**IR-820**," the solvent used, and an approximate concentration.
- **Storage:** Store waste containers in a designated satellite accumulation area within the laboratory.
- **Pickup:** Arrange for the collection of the hazardous waste by your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor. Follow all institutional and local regulations for chemical waste disposal.

Experimental Protocol Example: Preparation of a 1 mM IR-820 Stock Solution in DMSO

This protocol outlines the steps for preparing a common stock solution used in many research applications.

Materials:

- **IR-820** powder (CAS #172616-80-7)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber vials
- Calibrated analytical balance
- Pipettes and sterile, filtered pipette tips
- Vortex mixer

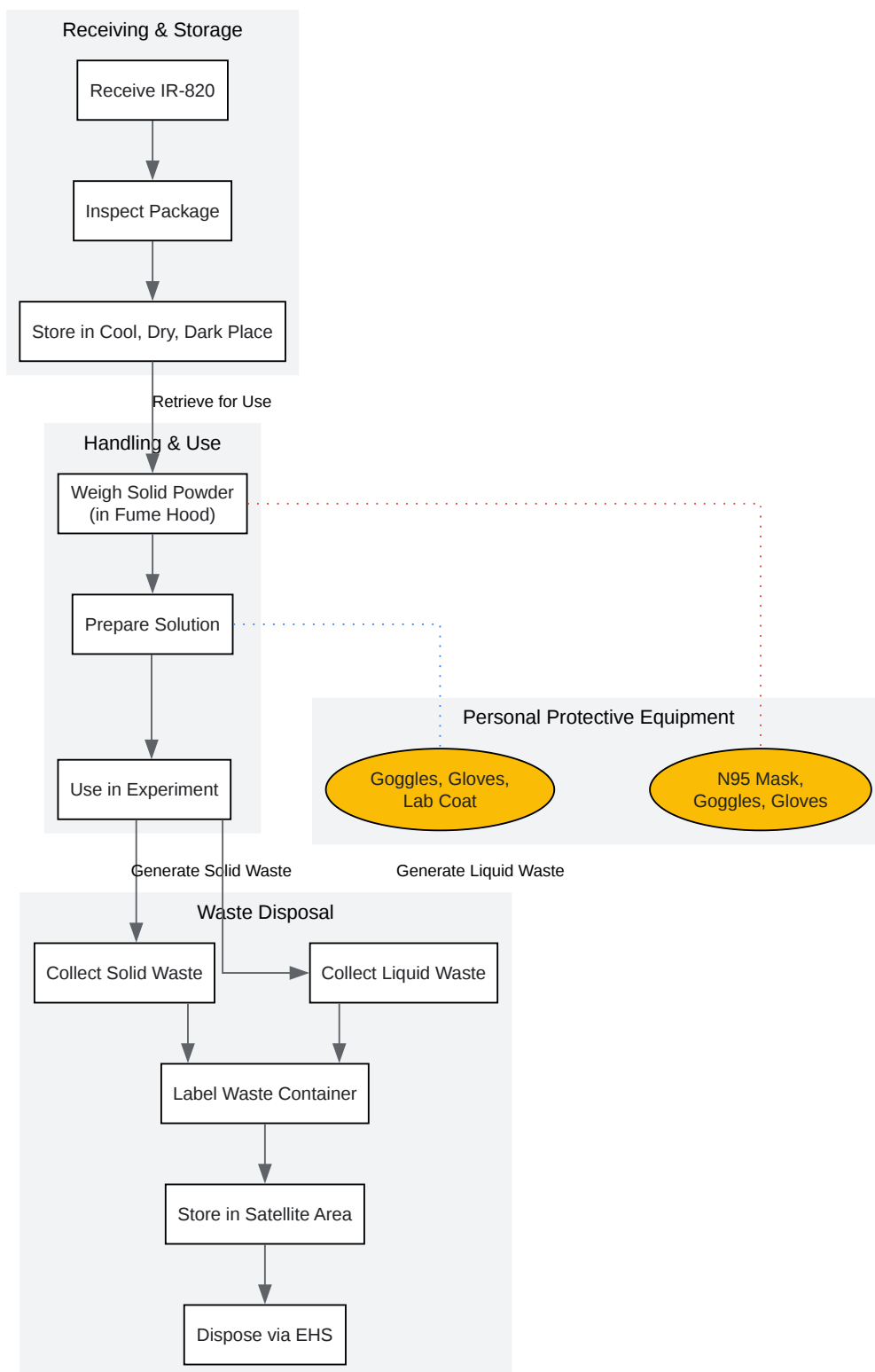
Methodology:

- Pre-labeling: Label a sterile microcentrifuge tube or amber vial with "**IR-820**, 1 mM in DMSO," and the date.
- Weighing: In a chemical fume hood, carefully weigh out 0.849 mg of **IR-820** powder (Molecular Weight: 849.47 g/mol) and transfer it to the pre-labeled tube.
- Solvent Addition: Add 1.0 mL of anhydrous DMSO to the tube containing the **IR-820** powder.
- Dissolution: Cap the tube securely and vortex thoroughly until all the solid has dissolved, resulting in a clear, colored solution.
- Storage: Store the stock solution at -20°C, protected from light.

Visualizing the Workflow: Handling and Disposal of **IR-820**

The following diagram illustrates the key decision points and procedural flow for the safe handling and disposal of **IR-820**.

IR-820 Handling and Disposal Workflow

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References

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